

Application Notes and Protocols for Measuring Indeglitazar Potency using Cell-based Assays

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Indeglitazar is a pan-agonist of the peroxisome proliferator-activated receptors (PPARs), targeting all three isoforms: PPAR α , PPAR γ , and PPAR δ .[1][2][3][4] As a modulator of these key nuclear receptors, Indeglitazar influences the transcription of genes involved in glucose and lipid metabolism.[1] Notably, it acts as a partial agonist for PPAR γ . Accurate and reproducible measurement of its potency is critical for research and development. This document provides detailed protocols for cell-based assays to characterize the potency of Indeglitazar.

Data Presentation

The following tables summarize the quantitative data on **Indeglitazar**'s potency in various cell-based assays.

Table 1: Cellular Transactivation Potency of Indeglitazar



PPAR Isotype	EC50 (μM)	Reference Compound
PPARα	0.99	Full agonist
PPARy	0.85	Rosiglitazone
ΡΡΑΠδ	1.3	L-165041
Data sourced from cellular transactivation assays.		

Table 2: Biochemical Binding Affinity of Indeglitazar

PPAR Isotype	EC50 (μM)	
PPARα	0.51	
PPARy	0.37	
ΡΡΑΠδ	2.7	
Data sourced from biochemical assays.		

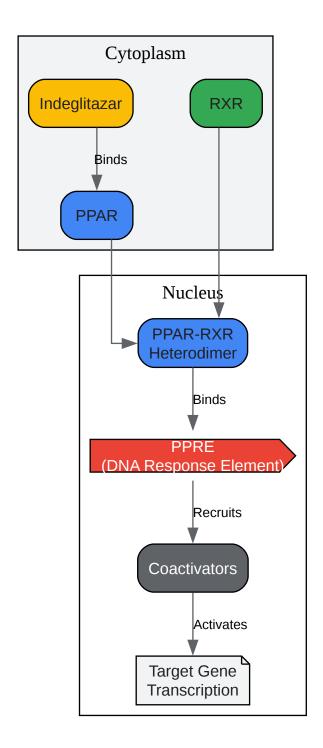
Table 3: Preadipocyte Differentiation Potency of Indeglitazar

Compound	EC50 (μM)
Indeglitazar	0.32
Rosiglitazone	0.013
Data sourced from a preadipocyte differentiation assay.	

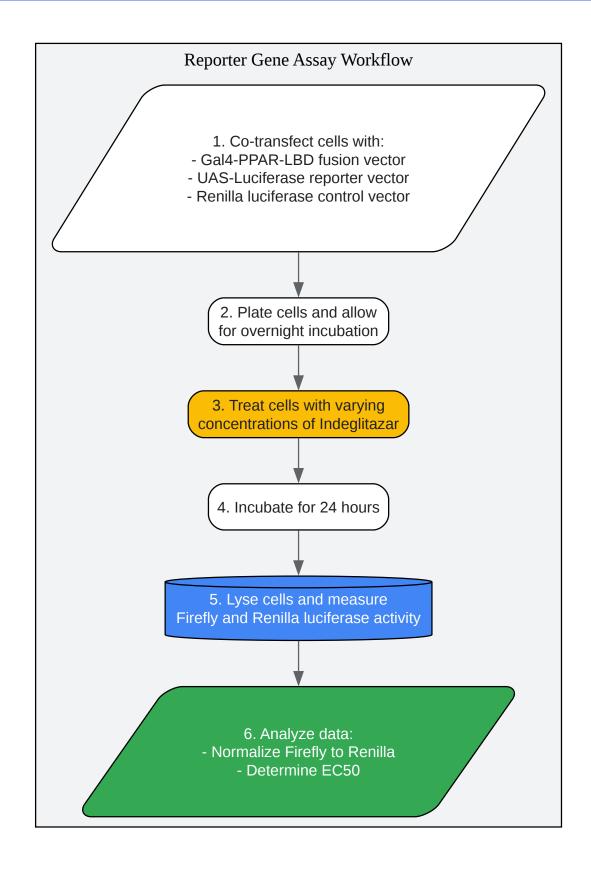
Signaling Pathway

The binding of **Indeglitazar** to PPARs initiates a cascade of molecular events leading to the regulation of target gene expression.

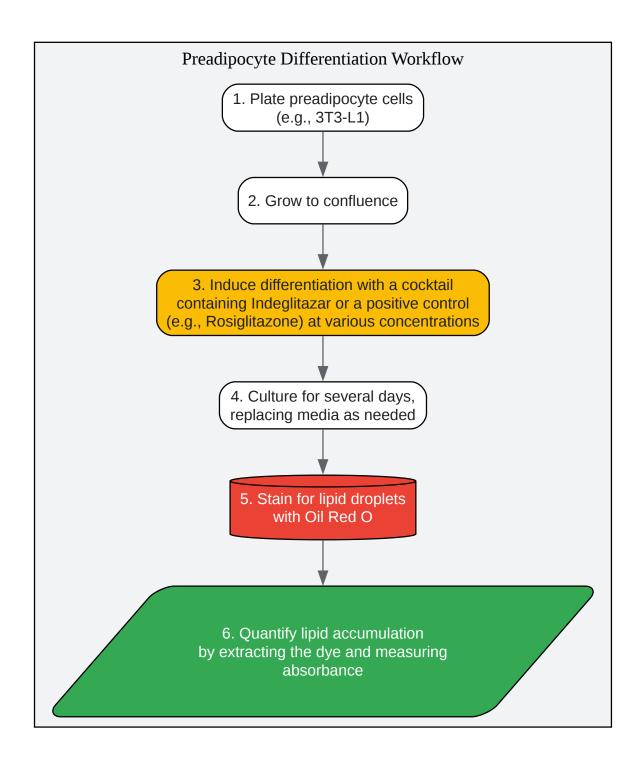












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